

An In-depth Technical Guide to the Physicochemical Properties of 1,2-Dibromopropane

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Compound of Interest

Compound Name: 1,2-Dibromopropane

Cat. No.: B165211

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This technical guide provides a comprehensive overview of the boiling and melting points of **1,2-Dibromopropane** (also known as propylene dibromide), an organobromine compound with the chemical formula $\text{CH}_3\text{CHBrCH}_2\text{Br}$. A thorough understanding of these fundamental physical properties is critical for its safe handling, storage, and application in experimental design and chemical synthesis, particularly for researchers, scientists, and professionals in drug development.

Quantitative Data Summary: Melting and Boiling Points

The melting and boiling points of **1,2-Dibromopropane** have been extensively documented in chemical literature. The data presented below is compiled from various reliable sources to provide a comparative summary. These values are essential for predicting the compound's physical state at different temperatures and for planning purification procedures like distillation.

Physical Property	Value Range (°C)	Specific Values (°C)	Value (°F)	Value (K)	Citations
Melting Point	-55	-67	~218.15	[1][2]	
	-55.2	-67.4	217.95	[3][4]	
	-55.5	-67.8	217.7	[5]	
Boiling Point	139 to 143	282 to 289	412 to 416	[5]	
	140 to 142	284 to 288	413 to 415	[4][6][7]	
	140	284	413.15	[3]	
	141	285.8	414.15	[1][2]	

Experimental Protocols for Determination

The precise determination of melting and boiling points is fundamental to verifying the purity and identity of a substance. Standard laboratory methodologies are employed to ascertain these values for **1,2-Dibromopropane**.

Melting Point Determination (Capillary Tube Method)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow temperature range. The capillary tube method is a standard technique for this measurement.[8][9]

- **Sample Preparation:** A sample of **1,2-Dibromopropane** is first frozen. A small amount of the solidified, dry sample is finely powdered and packed into a thin-walled capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a heating block or bath within a melting point apparatus (such as a Mel-Temp or Thiele tube). The apparatus is equipped with a calibrated thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a steady, slow rate, typically 1-2°C per minute, as the expected melting point is approached.[9]

- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid is observed (T1) to the temperature at which the entire sample becomes a clear liquid (T2).[8] For pure **1,2-Dibromopropane**, this range is expected to be narrow, typically less than 1°C. A broader range often indicates the presence of impurities.[8]

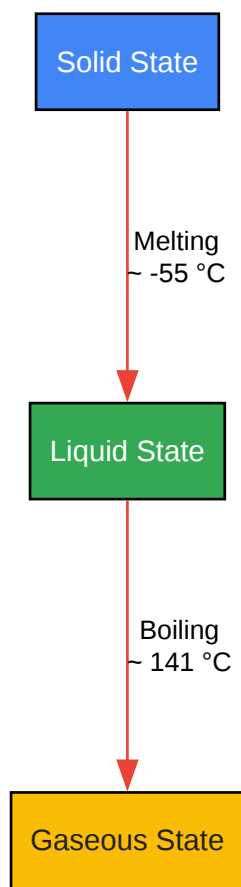
Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to transition into a vapor.[8] Distillation is the most common and accurate method for determining the boiling point of a liquid.[9]

- **Apparatus Setup:** A small volume of **1,2-Dibromopropane** is placed in a distillation flask, along with a few boiling chips to prevent bumping and ensure smooth boiling. A condenser is attached to the side arm of the flask, and a thermometer is positioned so that the top of its bulb is level with the bottom of the side arm leading to the condenser. This placement ensures the accurate measurement of the vapor temperature in equilibrium with the boiling liquid.[9]
- **Heating:** The flask is gently heated. As the liquid boils, its vapor rises, envelops the thermometer bulb, and then flows into the condenser.
- **Data Recording:** The temperature is recorded when it stabilizes. This stable temperature, observed while the vapor is continuously condensing and dripping from the thermometer bulb, is the boiling point of the liquid at the prevailing atmospheric pressure. It is crucial to note the atmospheric pressure during the measurement, as boiling point is pressure-dependent.[8]

Physical State Transitions of 1,2-Dibromopropane

The physical state of **1,2-Dibromopropane** is dictated by its temperature relative to its melting and boiling points. The following diagram illustrates this relationship based on the compiled data.



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Caption: State transitions of **1,2-Dibromopropane** with temperature.

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